

Application Notes and Protocols for Pigment Violet 2 in Solvent-Based Coatings

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Compound of Interest

Compound Name: *Pigment Violet 2*

Cat. No.: *B1143388*

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For Researchers, Scientists, and Formulation Chemists

These application notes provide a comprehensive guide to the use of **Pigment Violet 2** (C.I. 45175:1) in solvent-based coating systems. This document outlines the pigment's key properties, formulation guidelines, experimental protocols for performance evaluation, and relevant testing standards.

Introduction to Pigment Violet 2

Pigment Violet 2, also known as Fast Red 6B, is a xanthene- or triarylcarbonium-based organic pigment that offers a brilliant reddish-violet hue.^{[1][2]} It is primarily utilized in printing inks but also finds application in various solvent-based paints and coatings.^[3] Its key advantages include high color strength and good fastness properties, making it a viable option for applications where a vibrant violet shade is desired.

Physicochemical and Fastness Properties

Proper understanding of the pigment's properties is crucial for successful formulation. The following table summarizes the key quantitative data for **Pigment Violet 2**.

Table 1: Properties of **Pigment Violet 2**

Property	Value	Test Method/Scale
Chemical Identity		
C.I. Name	Pigment Violet 2	-
C.I. Number	45175:1	-
CAS Number	1326-04-1	-
Chemical Family	Xanthene / Triarylcarbonium	-
Physical Properties		
Density	1.6 - 1.8 g/cm ³	ASTM D153
Oil Absorption	40-55 g/100g	ASTM D281
Fastness Properties		
Heat Resistance	160 °C	-
Light Fastness (Full Shade)	4-5	Blue Wool Scale (1-8)
Chemical Resistance		
Water Resistance	4	Scale (1-5)
Acid Resistance	5	Scale (1-5)
Alkali Resistance	4	Scale (1-5)
Oil Resistance	3	Scale (1-5)
Alcohol Resistance	3	Scale (1-5)
Ester Resistance	-	-

Note: Fastness properties are rated on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better performance.

Formulation Guidelines for Solvent-Based Coatings

The successful incorporation of **Pigment Violet 2** into a solvent-based coating depends on proper dispersion and compatibility with the chosen binder system.

Binder System Compatibility

Pigment Violet 2 is suggested for use in nitrocellulose (NC) and polyamide (PA) based ink systems.[4] For broader coating applications, compatibility testing is essential. Common solvent-based binder systems to evaluate include:

- Alkyd Resins: Both short and medium oil alkyds.
- Acrylic Resins: Thermoplastic and thermosetting acrylics.
- Polyurethane Resins: Two-component aliphatic and aromatic polyurethanes.
- Epoxy Resins: Amine or polyamide cured epoxies (primarily for primers or mid-coats due to potential for chalking in topcoats).

Dispersion

Achieving a stable and uniform dispersion is critical for optimal color development, gloss, and film properties.

- Dispersion Method: High-speed dispersers, bead mills, or three-roll mills are recommended for achieving the desired fineness of grind.
- Dispersing Agents: The use of a suitable wetting and dispersing agent is highly recommended to improve pigment wetting, reduce dispersion time, and prevent flocculation. While specific dispersant recommendations for **Pigment Violet 2** are not readily available in public literature, polymeric dispersants with functionalities suited for organic pigments in solvent-borne systems are a good starting point. It is crucial to conduct a ladder study to determine the optimal dispersant and its concentration.
- Pigment Loading: The pigment-to-binder ratio is a critical parameter that influences gloss, viscosity, and film integrity.[5] Topcoats typically have a lower pigment-to-binder ratio compared to primers.[5] The optimal loading level of **Pigment Violet 2** will depend on the desired color depth and the specific binder system, but a starting point of 5-15% by weight on total solids can be considered.

Experimental Protocols

The following protocols outline the steps for preparing and evaluating a solvent-based coating featuring **Pigment Violet 2**.

Preparation of a Pigment Dispersion (Mill Base)

This protocol describes the preparation of a pigment concentrate that can be let down with the main resin solution.

Materials and Equipment:

- **Pigment Violet 2**
- Selected Solvent(s) (e.g., xylene, butyl acetate)
- Dispersing Agent
- Grinding Resin (if required)
- High-speed disperser or bead mill
- Hegman gauge

Procedure:

- In a suitable container, combine the solvent(s), dispersing agent, and grinding resin (if used).
- Mix at low speed until all components are fully dissolved.
- Gradually add the **Pigment Violet 2** powder to the liquid mixture under agitation.
- Once the pigment is wetted, increase the dispersion speed to the manufacturer's recommended level for the equipment being used.
- Disperse for a predetermined time (e.g., 30-60 minutes).
- Periodically check the fineness of grind using a Hegman gauge. Continue dispersion until the desired fineness is achieved (typically 6-7 for high gloss topcoats).
- Once the target fineness is reached, the mill base is ready for the let-down stage.

Preparation of the Final Coating

Materials and Equipment:

- Prepared Pigment Dispersion (Mill Base)
- Main Binder Resin Solution
- Additional Solvents (for viscosity adjustment)
- Additives (e.g., flow and leveling agents, UV stabilizers)
- Mechanical stirrer
- Viscometer (e.g., Brookfield or Krebs Stormer type)

Procedure:

- In a separate container, weigh the required amount of the main binder resin solution.
- Under slow agitation, gradually add the prepared pigment dispersion to the binder solution.
- Continue mixing until the mixture is homogeneous.
- Add any other required additives.
- Adjust the viscosity of the final coating with the appropriate solvent blend to meet the application requirements.
- Filter the final paint through a suitable mesh to remove any undispersed particles.

Performance Testing of the Cured Coating

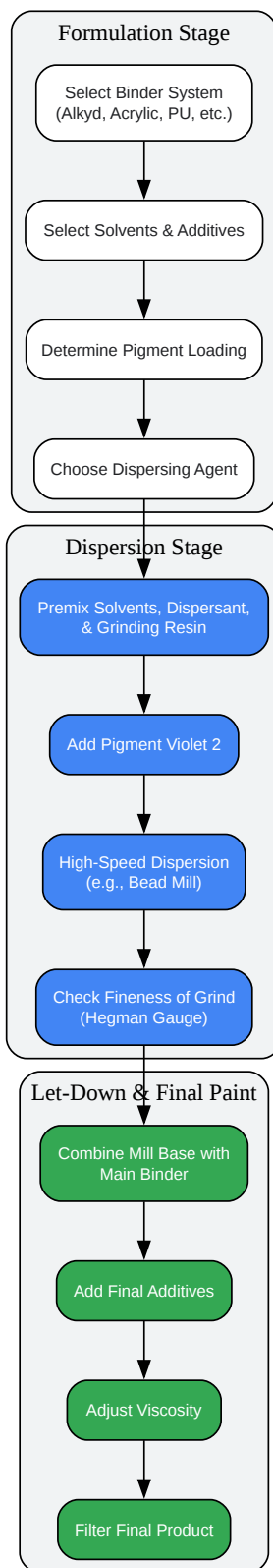
The following tests are crucial for evaluating the performance of the coating containing **Pigment Violet 2**. All tests should be performed on properly prepared and cured coating films on standardized substrates.

Table 2: Key Performance Evaluation Protocols

Performance Metric	ASTM Standard	Brief Description
Physical Properties		
Gloss	ASTM D523	Measurement of specular gloss at 20°, 60°, and/or 85° angles.
Adhesion	ASTM D3359	Assessment of the coating's adhesion to the substrate using the cross-cut tape test.
Hardness	ASTM D3363	Determination of film hardness by the pencil test.
Flexibility	ASTM D4145	Evaluation of the coating's ability to resist cracking upon bending (T-Bend test).
Resistance Properties		
Chemical Resistance	ASTM D1308	Testing the effect of household or industrial chemicals on the coating surface.
Solvent Resistance	ASTM D5402	Assessing the resistance of the cured film to solvents, typically using the MEK rub test.
Durability		
Accelerated Weathering	ASTM G154 / G155	Simulating the effects of sunlight and moisture using fluorescent UV or xenon arc devices to assess color and gloss retention.

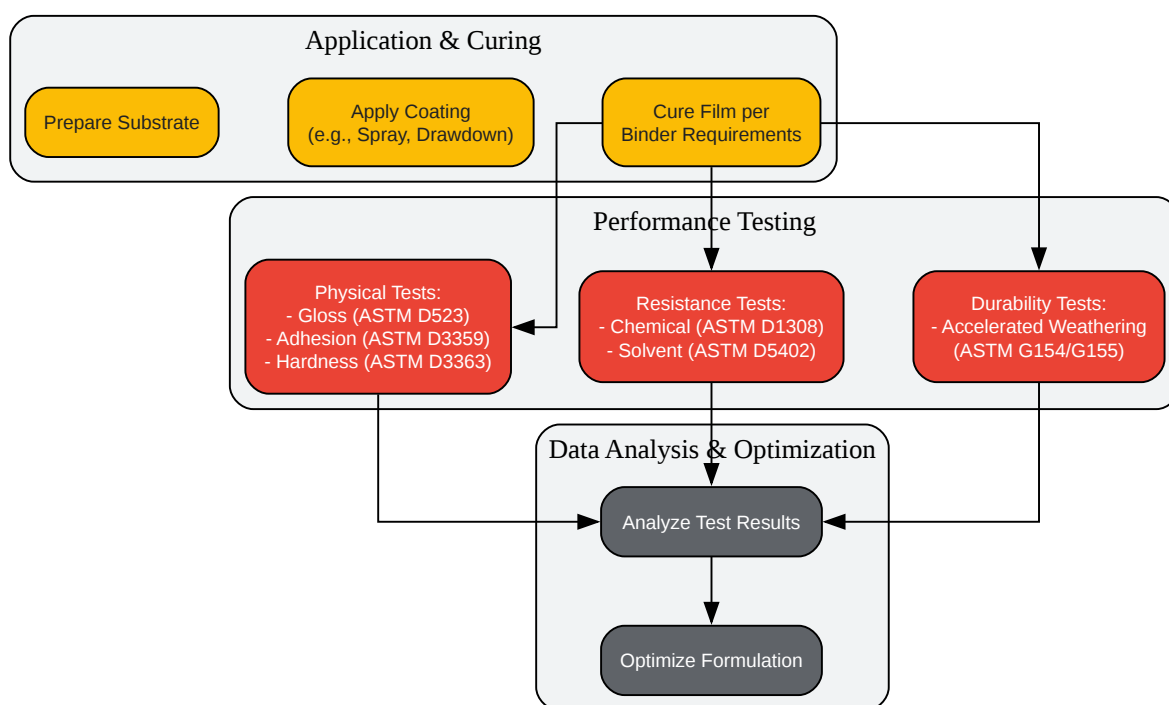
Workflow and Visualization

The following diagrams illustrate the key workflows for the application and evaluation of **Pigment Violet 2** in solvent-based coatings.



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Caption: Formulation and production workflow for a solvent-based coating with **Pigment Violet 2**.

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Caption: Workflow for the evaluation of a cured coating film containing **Pigment Violet 2**.

Conclusion and Recommendations

Pigment Violet 2 is a vibrant, reddish-violet pigment that can be successfully incorporated into various solvent-based coating systems. Its moderate lightfastness and heat stability make it suitable for a range of interior and some exterior applications where extreme durability is not the primary requirement. For optimal performance, it is imperative to conduct thorough

compatibility and stability studies with the chosen binder and solvent system. The use of an appropriate dispersing agent is critical to achieve the full color strength and stability of the pigment. The experimental protocols and testing standards provided in this document offer a robust framework for the evaluation and optimization of coatings formulated with **Pigment Violet 2**.

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